

Technical Guide: Methyl 4-(2-aminoethyl)benzoate Hydrochloride (CAS 56161-89-8)

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Compound of Interest

Compound Name: *Methyl 4-(2-aminoethyl)benzoate hydrochloride*

Cat. No.: *B1355116*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 4-(2-aminoethyl)benzoate hydrochloride, with the CAS registry number 56161-89-8, is a chemical compound that serves as a versatile intermediate in organic synthesis.^[1] Its structure, featuring a primary amine and a methyl ester attached to a benzene ring, makes it a valuable building block in the preparation of more complex molecules, particularly in the pharmaceutical and material science sectors. This document provides a concise overview of its known structure, properties, and synthetic considerations.

Chemical Structure and Identification

The chemical structure of **Methyl 4-(2-aminoethyl)benzoate hydrochloride** is characterized by a methyl benzoate core with a 2-aminoethyl substituent at the para position of the benzene ring. The amine group is protonated to form the hydrochloride salt.

Identifier	Value
CAS Number	56161-89-8
IUPAC Name	methyl 4-(2-aminoethyl)benzoate;hydrochloride[2]
Molecular Formula	C10H14ClNO2[3]
Molecular Weight	215.68 g/mol [3]
InChI Key	HYBVWCPWTPZFQE-UHFFFAOYSA-N[1][2]
SMILES	COC(=O)C1=CC=C(C=C1)CCN.Cl[2]

Physicochemical Properties

The physicochemical properties of **Methyl 4-(2-aminoethyl)benzoate hydrochloride** are summarized in the table below. These properties are crucial for its handling, storage, and application in chemical reactions.

Property	Value	Source
Physical Form	Light Brown Solid	Sigma-Aldrich
Melting Point	Approximately 155-159 °C (lit.)	[1]
Solubility	Soluble in polar solvents like methanol and water.[1] Soluble in DMSO.	[1][4]
Purity	≥96%	[4]

Note: Some properties are based on typical supplier specifications and may vary.

Synthesis and Experimental Considerations

General Synthetic Approach

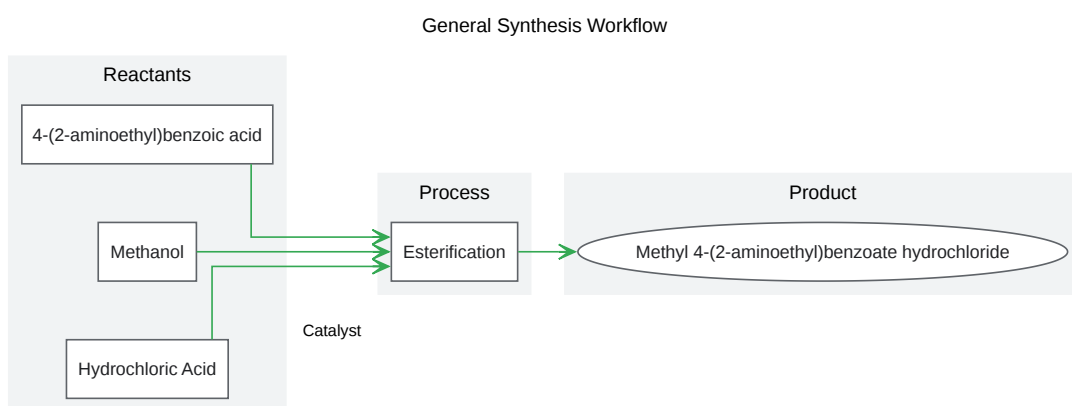
While specific, detailed experimental protocols for the synthesis of **Methyl 4-(2-aminoethyl)benzoate hydrochloride** are not extensively published in peer-reviewed literature,

a general approach involves the esterification of 4-(2-aminoethyl)benzoic acid with methanol.[1] The reaction is typically acid-catalyzed, and the use of hydrochloric acid as the catalyst conveniently leads to the formation of the hydrochloride salt of the product.

A patent application describes a procedure where 4-(2-aminoethyl)-benzoic acid methyl ester hydrochloride is used as a reactant.[5] In this specific instance, the compound was reacted with chlorosulfonic acid at 100 °C.[5]

Logical Workflow for Synthesis

The following diagram illustrates a generalized logical workflow for the synthesis of **Methyl 4-(2-aminoethyl)benzoate hydrochloride**.



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Caption: Generalized workflow for the synthesis of **Methyl 4-(2-aminoethyl)benzoate hydrochloride**.

Applications in Research and Development

Methyl 4-(2-aminoethyl)benzoate hydrochloride is primarily utilized as an intermediate in the synthesis of more complex molecules. Its bifunctional nature, possessing both a nucleophilic amine and an ester group that can be hydrolyzed or transesterified, makes it a versatile building block.

Pharmaceutical Synthesis

This compound serves as a precursor for the synthesis of various pharmaceutical agents. While specific examples directly citing CAS 56161-89-8 are limited in publicly available literature, compounds with similar structural motifs are common in drug discovery. The aminoethylphenyl group is a feature in some bioactive molecules.

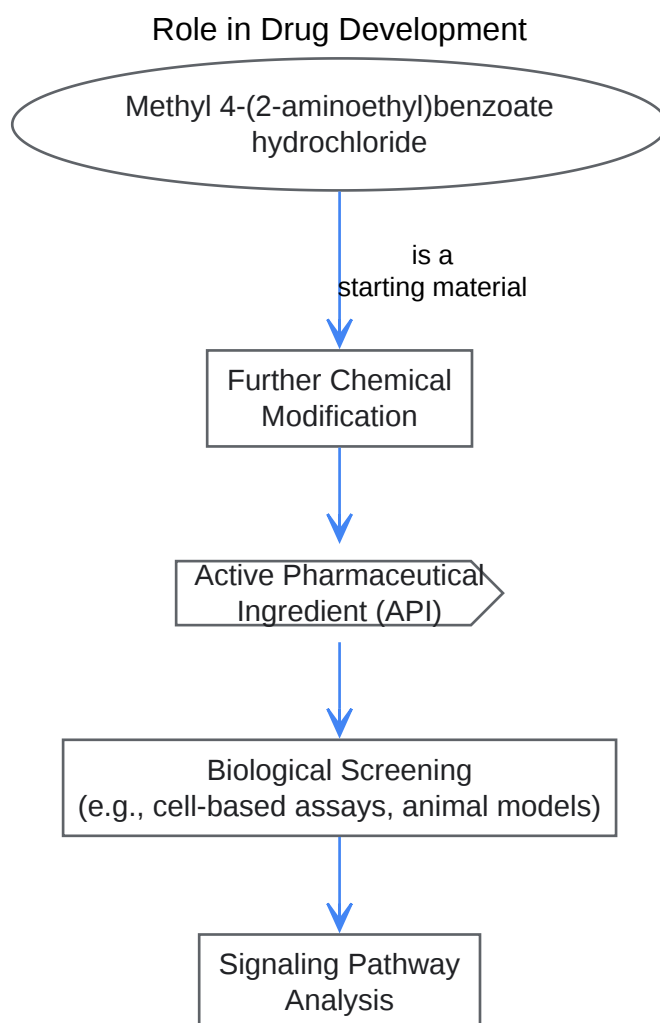
Material Science

The amine functionality allows for its incorporation into polymers and other materials, potentially imparting specific properties.

Biological Activity and Signaling Pathways

There is currently no publicly available, in-depth research detailing the specific biological activity, mechanism of action, or associated signaling pathways for **Methyl 4-(2-aminoethyl)benzoate hydrochloride** itself. Its primary role appears to be that of a chemical intermediate, and as such, it is not typically screened for biological activity in the same manner as a final drug candidate.

The following diagram represents the logical relationship of this compound in a drug development context.



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Caption: The role of CAS 56161-89-8 as an intermediate in the drug development pipeline.

Safety and Handling

Methyl 4-(2-aminoethyl)benzoate hydrochloride is classified with the following GHS hazard statements:

- H315: Causes skin irritation.[2]

- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Standard laboratory safety precautions, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, should be observed when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

Methyl 4-(2-aminoethyl)benzoate hydrochloride is a valuable chemical intermediate with applications in synthetic chemistry, particularly in the fields of pharmaceutical and materials research. While detailed biological studies on this specific compound are not readily available, its structural features make it a useful building block for the creation of more complex and potentially bioactive molecules. Researchers and drug development professionals can utilize the information provided in this guide for the safe handling and effective application of this compound in their synthetic endeavors.

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References

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